

# Tris(3-chloropropyl) Phosphate (TCPP): A Technical Review for Researchers

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## Compound of Interest

Compound Name: *tris(3-chloropropyl) phosphate*

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An In-depth Guide to the Synthesis, Toxicology, Metabolism, and Analysis of a Prevalent Organophosphate Flame Retardant

This document provides a comprehensive technical overview of **tris(3-chloropropyl) phosphate** (TCPP), a widely used organophosphate flame retardant. It is intended for researchers, scientists, and professionals in toxicology and drug development, offering detailed data, experimental methodologies, and visual representations of key pathways and processes.

## Introduction and Applications

Tris(chloropropyl) phosphate (TCPP) is a halogenated organophosphate ester extensively used as an additive flame retardant.<sup>[1]</sup> It is a clear, colorless, and viscous liquid that is stable at ambient temperatures.<sup>[2][3]</sup> Due to the phase-out of other flame retardants like polybrominated diphenyl ethers (PBDEs), the use of TCPP has increased, making it a ubiquitous environmental contaminant.<sup>[4][5]</sup>

Commercial TCPP is primarily used in:

- Polyurethane Foams: Both flexible and rigid foams for furniture, automotive seating, and insulation.<sup>[1][3][4]</sup>
- Construction Materials: Paints, coatings, and adhesives.<sup>[4][6]</sup>
- Textiles and Electronics: As a flame retardant in various consumer products.<sup>[4][6]</sup>

TCPP is an additive flame retardant, meaning it is not chemically bound to the polymer matrix, which can lead to its release into the environment over the product's lifetime.[\[7\]](#) Consequently, it has been detected in indoor air, household dust, surface water, and sediment.[\[6\]](#)[\[8\]](#) Human exposure can occur through inhalation, ingestion, and dermal contact.[\[6\]](#)

## Chemical Properties and Isomeric Composition

Commercial TCPP is not a single compound but a complex mixture of four primary isomers.[\[6\]](#) [\[9\]](#) The most abundant isomer is tris(1-chloro-2-propyl) phosphate (TCIPP), which often lends its CAS number (13674-84-5) to the entire mixture.[\[9\]](#) The synthesis involves the reaction of phosphorus oxychloride with propylene oxide.[\[3\]](#)[\[9\]](#)[\[10\]](#)

Table 1: Physical and Chemical Properties of TCPP

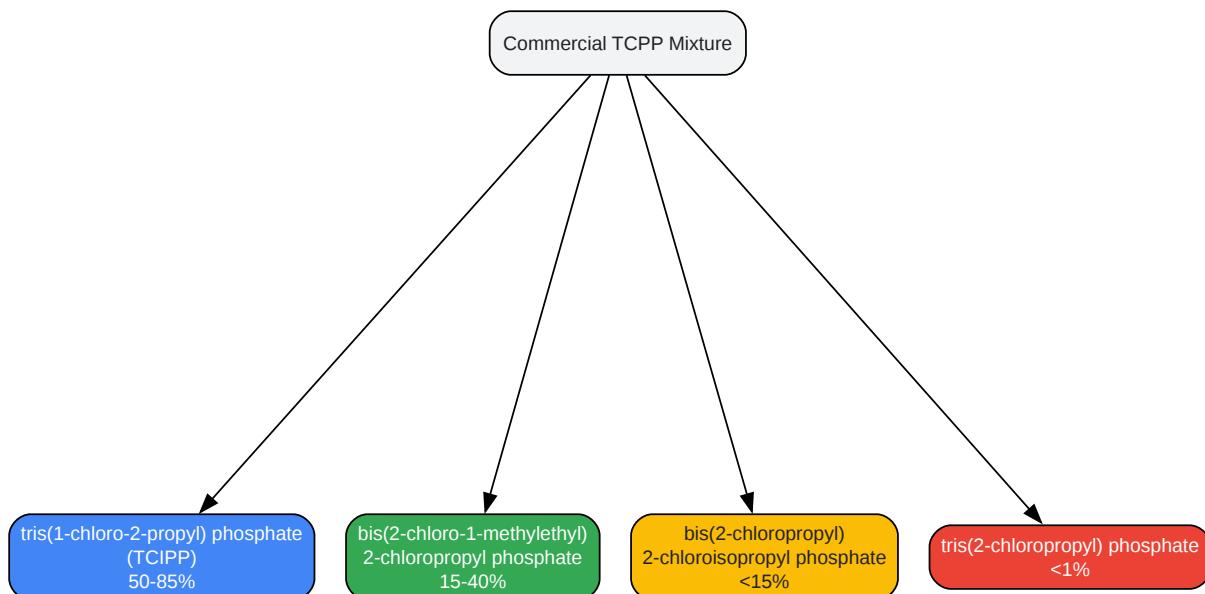
Property	Value	Reference
Molecular Formula	<b>C<sub>9</sub>H<sub>18</sub>Cl<sub>3</sub>O<sub>4</sub>P</b>	<a href="#">[6]</a>
Molar Mass	327.57 g/mol	<a href="#">[6]</a>
Density	1.29 - 1.3 g/cm <sup>3</sup> at 25°C	<a href="#">[6]</a> <a href="#">[9]</a>
Boiling Point	283°C - 365°C	<a href="#">[9]</a>
Vapor Pressure	< 2 mmHg at 25°C	<a href="#">[6]</a>
Water Solubility	1.6 g/L at 20°C	<a href="#">[6]</a>

| Log K<sub>ow</sub> (Octanol-Water Partition Coefficient) | 2.59 (experimental) |[\[6\]](#)[\[9\]](#) |

Table 2: Isomeric Composition of Commercial TCPP

Isomer	Abbreviation	Abundance (%)	Reference
tris(1-chloro-2-propyl) phosphate	TCIPP (or TCPP1)	50 - 85%	<a href="#">[9]</a> <a href="#">[11]</a>
bis(2-chloro-1-methylethyl) 2-chloropropyl phosphate	TCPP2	15 - 40%	<a href="#">[9]</a> <a href="#">[11]</a>
bis(2-chloropropyl) 2-chloroisopropyl phosphate	TCPP3	< 15%	<a href="#">[9]</a> <a href="#">[11]</a>

| tris(2-chloropropyl) phosphate | TCPP4 | < 1% |[\[9\]](#)[\[11\]](#) |

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Isomeric composition of commercial TCPP.

## Toxicology and Health Effects

Toxicological studies have been conducted to assess the potential health risks associated with TCPP exposure. The National Toxicology Program (NTP) has performed extensive in-vivo studies in rodents.

Table 3: Summary of Acute and Repeated-Dose Toxicity Data for TCPP

Study Type	Species	Route	Value	Key Findings	Reference
Acute Oral	Rat	Oral	LD <sub>50</sub> : 1017 - 4200 mg/kg	Moderate to low acute toxicity.	[2]
Acute Dermal	Rabbit	Dermal	LD <sub>50</sub> : > 2000 mg/kg	Low dermal toxicity.	[2]
Acute Inhalation	Rat	Inhalation	LC <sub>50</sub> : > 4.6 mg/L (4 hr)	Low inhalation toxicity.	[2]
90-Day Study	Rat	Dietary	NOAEL: ~80 mg/kg/day	Increased liver and thymus weights, bile duct hyperplasia at higher doses.	[2][4]
90-Day Study	Mouse	Dietary	NOAEL: 219 mg/kg/day	Increased relative liver weight and decreased body weight.	[12]

| 2-Year Study | Rat | Dietary | - | Decreased mean body weights at 20,000 ppm. | [4] |

3.1 Developmental and Reproductive Toxicity Developmental toxicity studies in Wistar rats fed diets containing up to 1% TCPP (estimated 625 mg/kg/day) from gestation day 0 to 20 showed no significant effects on maternal toxicity, littering, or fetal survival.[6][9] However, a European Union Risk Assessment Report noted potential risks for fertility and developmental toxicity related to dermal exposure in workers manufacturing TCPP.[9]

**3.2 Genotoxicity** In vitro studies using human lymphocytes showed that TCPP at concentrations of 30 and 40 µg/mL induced marginally significant micronuclei frequencies, suggesting potential genotoxic effects at high concentrations.[8][13]

## Metabolism and Toxicokinetics

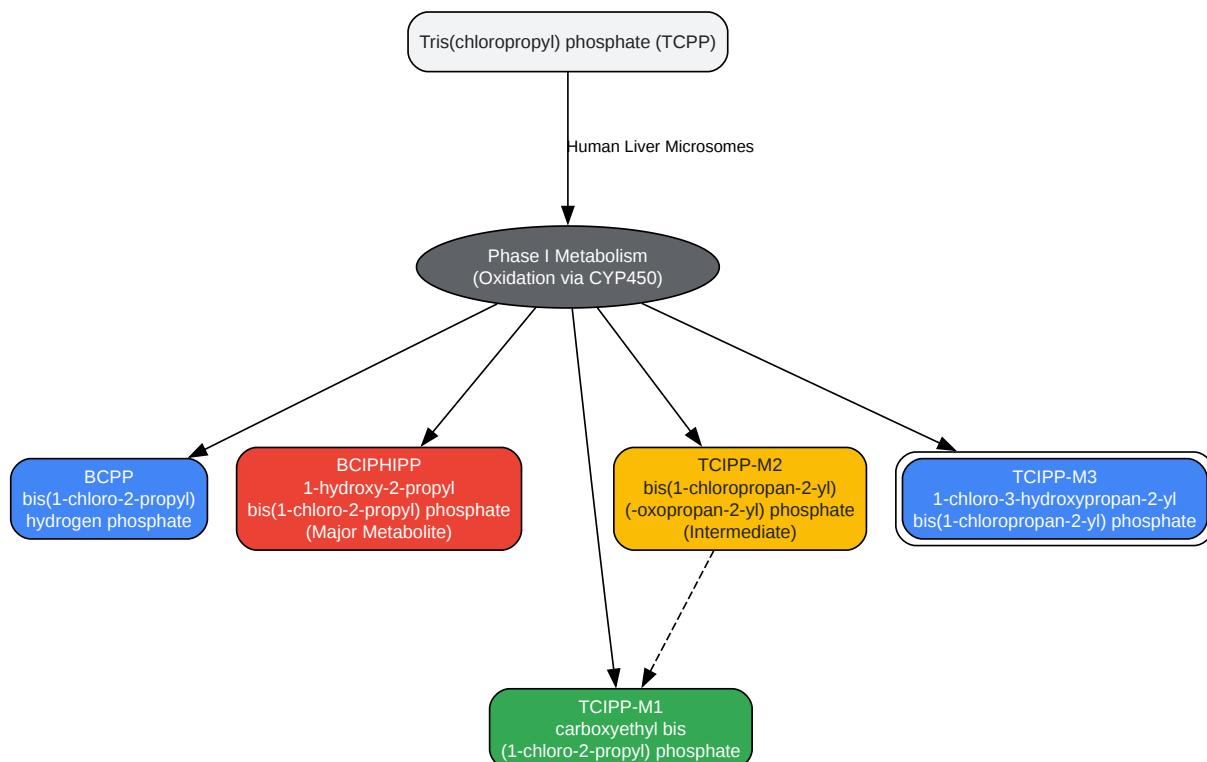
TCPP is readily absorbed and excreted in rats following oral administration.[6] Within 48 hours, approximately 67% of the administered dose is recovered in urine, 22% in feces, and 7.7% in expired air.[6][9]

**4.1 Biotransformation Pathway** In vitro studies using human liver microsomes have elucidated the Phase I metabolic pathway of TCPP. The metabolism is primarily oxidative, mediated by Cytochrome P450 (CYP) enzymes.[9][14] No Phase II metabolites (glucuronides or sulfates) have been detected.[9][14]

Key metabolites identified include:

- BCPP: bis(1-chloro-2-propyl) hydrogen phosphate.[9][15]
- BCIPHIPP: 1-hydroxy-2-propyl bis(1-chloro-2-propyl) phosphate.[9][15]
- TCIPP-M1: carboxyethyl bis (1-chloro-2-propyl) phosphate.[15]
- TCIPP-M2: bis(1-chloropropan-2-yl) (-oxopropan-2-yl) phosphate (an intermediate).[15]
- TCIPP-M3: 1-chloro-3-hydroxypropan-2-yl bis (1-chloropropan-2-yl) phosphate.[15]

Of these, BCIPHIPP appears to be the major metabolite formed.[14] Recent studies have identified TCIPP-M1 and TCIPP-M3 in human urine for the first time, suggesting they could serve as additional biomarkers of exposure.[15]

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Proposed in-vitro metabolic pathway of TCPP.

## Detailed Experimental Protocols

5.1 Protocol: NTP 3-Month Rodent Toxicity Study via Dosed Feed This protocol is based on the methodology used in the National Toxicology Program's subchronic toxicity studies of TCPP.[\[4\]](#) [\[16\]](#)

- Test Article: An isomeric mixture of TCPP obtained from a commercial supplier. Purity and composition are confirmed using gas chromatography with flame ionization detection (GC/FID).[16]
- Animal Model: Sprague Dawley (Hsd:Sprague Dawley® SD®) rats.[4]
- Administration: TCPP is mixed into NTP-2000 feed at various concentrations (e.g., 0, 2,500, 5,000, 10,000, 20,000 ppm).[16] Dose formulations are prepared monthly and their homogeneity and stability are verified.[16]
- Study Design:
  - Perinatal Exposure: Time-mated dams are exposed to dosed feed from gestation day 6 through postnatal day 21 (weaning).[4]
  - Post-weaning Exposure: Offspring are weaned and continue on the same dosed feed for 3 months.[4]
- Endpoints Monitored:
  - In-life: Survival, clinical observations, body weight, and feed consumption are recorded weekly.[4]
  - Hematology & Clinical Chemistry: At study termination, blood is collected for hematological analysis and measurement of serum markers (e.g., cholesterol).[4]
  - Pathology: A complete necropsy is performed. Organ weights (liver, kidney, thymus, etc.) are recorded. Tissues are collected, preserved in 10% neutral buffered formalin, and processed for histopathological examination.[4][16]

5.2 Protocol: Analysis of TCPP in Plasma by GC-FPD This method is for the quantification of TCIPP, the main TCPP isomer, in rodent plasma.[17]

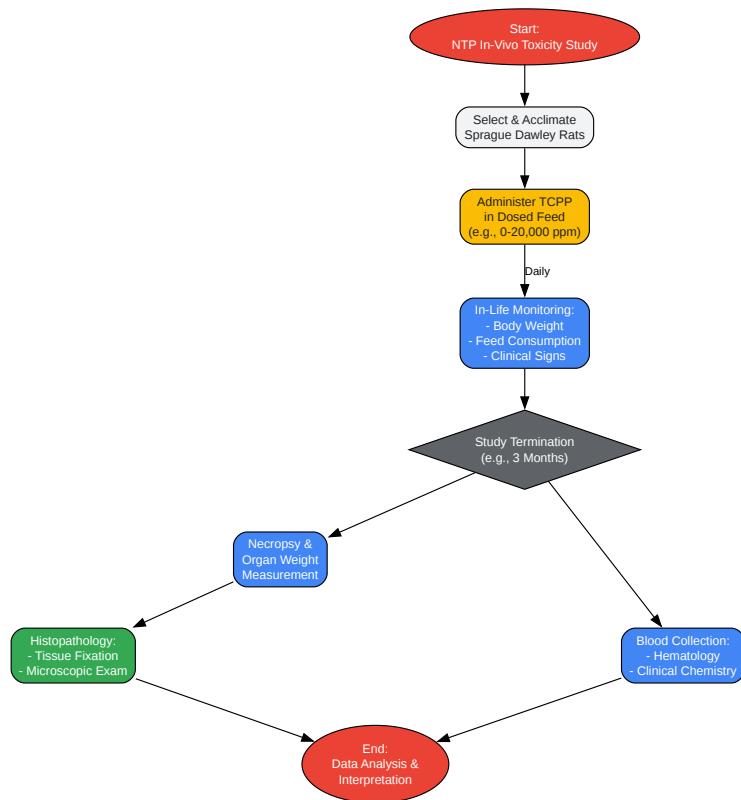
- Sample Preparation:
  - Thaw 50 µL plasma samples on ice.
  - Add trichloroacetic acid for protein precipitation.

- Vortex and centrifuge to pellet the precipitate.
- Extract the supernatant with toluene containing an internal standard.
- Transfer the toluene (upper) layer to an autosampler vial.
- Instrumentation: Gas chromatography with flame photometric detection (GC-FPD).[\[17\]](#)
- Analysis:
  - Inject the toluene extract onto the GC column.
  - The method is validated for linearity, accuracy, and precision over a range of 5-70 ng/mL.[\[17\]](#)
  - The lower limit of quantitation (LLOQ) is approximately 5 ng/mL.[\[17\]](#)

**5.3 Protocol: In Vitro Metabolism Study using Human Liver Microsomes** This protocol outlines the general procedure for identifying TCPP metabolites.[\[9\]](#)[\[14\]](#)[\[15\]](#)

- Materials: Pooled human liver microsomes (HLM), NADPH regenerating system, and TCPP standard.
- Incubation:
  - Pre-incubate HLM in a phosphate buffer at 37°C.
  - Initiate the reaction by adding TCPP and the NADPH regenerating system.
  - Incubate for a set time period (e.g., up to 3 hours) at 37°C.[\[14\]](#)
  - Terminate the reaction by adding a cold organic solvent (e.g., acetonitrile).
  - Centrifuge to pellet the protein.
- Analysis:
  - Analyze the supernatant using liquid chromatography coupled to high-resolution mass spectrometry (e.g., LC-QTOF-MS).[\[15\]](#)

- Use a suspect-screening approach to identify potential metabolites based on predicted biotransformation products (e.g., hydroxylation, dealkylation, oxidation).
- Confirm the identity of metabolites by comparing retention times and mass spectra with synthesized standards, if available.



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General experimental workflow for an NTP rodent study.

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